

# Technical Profile: 3-Bromo-5-nitrobenzohydrazide

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## Compound of Interest

Compound Name: 3-Bromo-5-nitrobenzohydrazide

CAS No.: 374671-07-5

Cat. No.: B1522329

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CAS Registry Number: 374671-07-5 Primary Application: Pharmaceutical Intermediate / Fragment-Based Drug Design<sup>[1][2]</sup>

## Part 1: Molecular Identity & Physical Properties<sup>[1][2]</sup>

In the context of small molecule drug discovery, **3-Bromo-5-nitrobenzohydrazide** serves as a critical scaffold, particularly for the synthesis of hydrazone-based antimicrobial and antitubercular agents.<sup>[1][2]</sup> Its molecular weight is not a singular static number but a distribution defined by the isotopic abundance of bromine.

### 1.1 Quantitative Data Summary

Property	Value / Description
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrN <sub>3</sub> O <sub>3</sub>
Average Molecular Weight	260.05 g/mol
Monoisotopic Mass ( <sup>79</sup> Br)	258.959 g/mol
Isotopic Mass ( <sup>81</sup> Br)	260.957 g/mol
Physical State	Solid (Crystalline powder)
Solubility Profile	Soluble in DMSO, DMF; sparingly soluble in Methanol; insoluble in Water. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
pKa (Hydrazide NH)	~12.5 (Predicted)

## 1.2 Isotopic Signature (Mass Spectrometry)

For researchers analyzing this compound via LC-MS, the molecular weight must be interpreted through the lens of bromine's natural isotopes.[\[2\]](#)[\[4\]](#) Bromine exists as <sup>79</sup>Br (50.69%) and <sup>81</sup>Br (49.31%).[\[2\]](#)

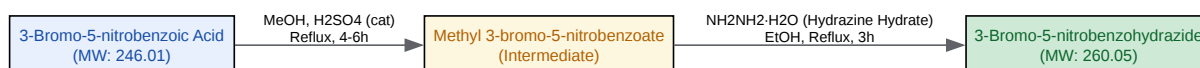
- The "Doublet" Effect: Unlike chloro- compounds (3:1 ratio), bromo- compounds exhibit a distinct 1:1 doublet for the parent ion.  
[\[1\]](#)[\[2\]](#)
- Diagnostic Peaks: You will observe two peaks of nearly equal intensity at m/z 259 and m/z 261.
- Validation: If your mass spectrum shows a single dominant peak at 260, the bromine atom has likely been lost (dehalogenation) or the sample is chemically compromised.[\[2\]](#)

## Part 2: Synthesis Protocol & Stoichiometry

The synthesis of **3-Bromo-5-nitrobenzohydrazide** typically proceeds via the hydrazinolysis of its corresponding ester.[\[2\]](#) This method is preferred over the acid chloride route to minimize side reactions involving the nitro group.[\[2\]](#)

## 2.1 Reaction Workflow

The following diagram illustrates the conversion of the benzoic acid precursor to the final hydrazide.



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Figure 1: Two-step synthetic pathway from the commercially available acid precursor.[2]

## 2.2 Detailed Methodology

### Step 1: Esterification

- Dissolve 3-bromo-5-nitrobenzoic acid (1.0 eq) in anhydrous methanol (10 vol).
- Add catalytic concentrated H<sub>2</sub>SO<sub>4</sub> (0.1 eq) dropwise.[2]
- Reflux for 6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Concentrate in vacuo and neutralize with NaHCO<sub>3</sub> to precipitate the methyl ester.

### Step 2: Hydrazinolysis

- Suspend the methyl ester (1.0 eq) in Ethanol (10 vol).
- Add Hydrazine Hydrate (80%) (3.0 eq) slowly.[2] Note: Excess hydrazine is required to prevent the formation of the dimer (diacylhydrazine).[2]
- Reflux for 3–4 hours. The solid will initially dissolve, followed by the precipitation of the hydrazide product.[2]
- Cool to room temperature, filter the precipitate, and wash with cold ethanol to remove unreacted hydrazine.

## Part 3: Analytical Validation (QC)

To ensure the integrity of the "Molecular Weight" in a practical setting, the following characterization logic must be applied.

### 3.1 Proton NMR ( $^1\text{H}$ NMR, DMSO- $d_6$ )

The symmetry of the 1,3,5-substituted benzene ring simplifies the aromatic region.[2]

- $\delta$  10.0–10.2 ppm (s, 1H): Hydrazide -CONH-. [2]
- $\delta$  8.6–8.9 ppm (m, 3H): Aromatic protons. Due to the electron-withdrawing nature of both -NO<sub>2</sub> and -CONHNH<sub>2</sub>, these protons are highly deshielded. [2]
- $\delta$  4.6–4.8 ppm (s, 2H): Hydrazide -NH<sub>2</sub>. [2] Note: This peak is broad and often exchanges with water in wet DMSO.

### 3.2 Purity Analysis (HPLC)

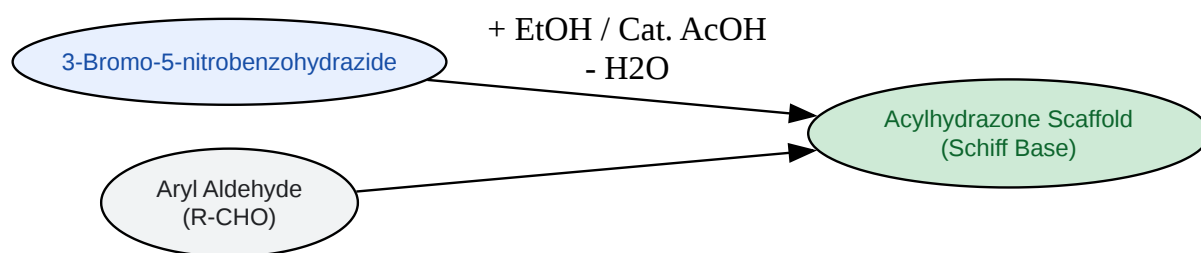
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18). [1][2]
- Mobile Phase: Gradient of Water (0.1% Formic Acid) / Acetonitrile. [2]
- Detection: UV at 254 nm.
- Retention Time: The hydrazide is significantly more polar than the ester intermediate and will elute earlier.

## Part 4: Applications in Drug Discovery [1][2]

The molecular weight of **3-Bromo-5-nitrobenzohydrazide** (260.05 Da) makes it an ideal fragment for Fragment-Based Drug Discovery (FBDD). [2] It adheres to the "Rule of Three" (MW < 300, H-bond donors  $\leq$  3, cLogP  $\leq$  3). [2]

### 4.1 Schiff Base Formation

The primary utility of this compound is the condensation with aldehydes to form acylhydrazones. [2]



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Figure 2: Derivatization to biologically active acylhydrazones.[1][2]

These derivatives are frequently investigated for:

- Antitubercular Activity: Targeting enoyl-ACP reductase (InhA).[1][2]
- Antimicrobial Activity: The nitro group often enhances activity against anaerobic bacteria, while the hydrazide linker provides metal-chelating properties.

## References

- PubChem Compound Summary. **3-Bromo-5-nitrobenzohydrazide** (CAS 374671-07-5).[1][2]  
National Center for Biotechnology Information. [Link](#)[2]
- ChemicalBook. 3-Bromo-5-nitrobenzaldehyde and related derivatives synthesis. [Link](#)[1][2]
- GuideChem. Supplier and Property Data for Nitrobenzohydrazide Derivatives. [Link](#)[1][2]
- Organic Syntheses. General procedures for Hydrazide synthesis from Esters. [Link](#)[2]

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## Sources

- 1. 205652-98-8|3-Amino-5-nitrobenzohydrazide|BLD Pharm [[bldpharm.com](http://bldpharm.com)]

- [2. guidechem.com \[guidechem.com\]](https://www.guidechem.com)
- [3. 3-BROMO-5-NITROBENZALDEHYDE synthesis - chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com)
- [4. chemguide.co.uk \[chemguide.co.uk\]](https://www.chemguide.co.uk)
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